

Safety and handling precautions for o-Xylene-d10

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Compound of Interest

Compound Name: o-Xylene-d10

Cat. No.: B166450

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An In-depth Technical Guide to the Safe Handling of **o-Xylene-d10**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **o-Xylene-d10** (CAS No: 56004-61-6), a deuterated aromatic hydrocarbon used in various research and analytical applications.^{[1][2][3][4][5]} Due to its hazardous properties, adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination.

Hazard Identification and Classification

o-Xylene-d10 is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor that is harmful if inhaled or in contact with skin.^[4] It causes skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][4][6]} Aspiration of the liquid may be fatal if swallowed and enters the airways.^{[2][4]}

1.1 GHS Hazard Classification

The classification of **o-Xylene-d10** according to the Globally Harmonized System (GHS) is summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquid	3	H226: Flammable liquid and vapour[1][3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1][2][3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1][2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways[2]

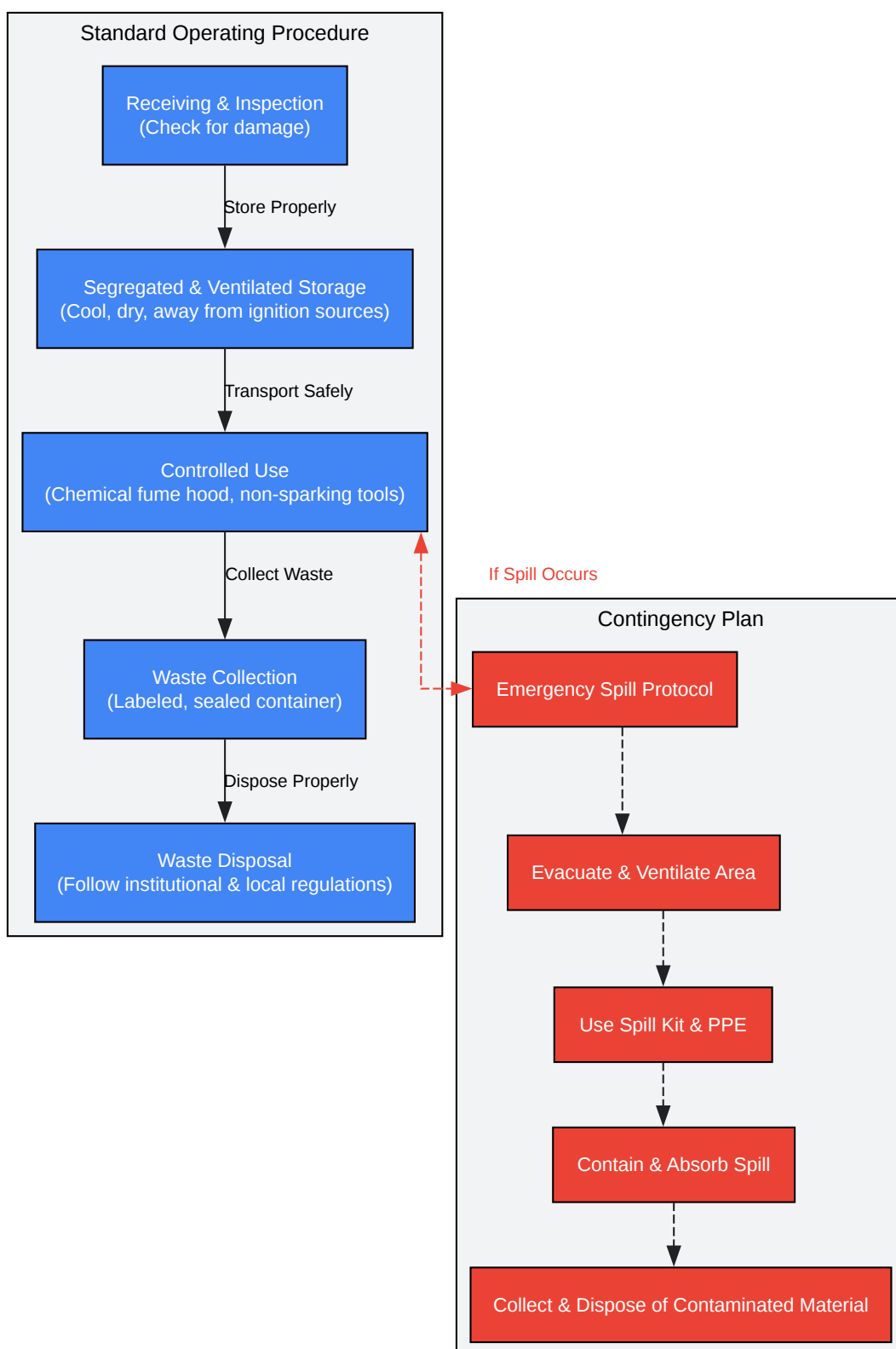
Physical and Chemical Properties

Understanding the physical and chemical properties of **o-Xylene-d10** is crucial for its safe handling and storage. Vapors are heavier than air and may spread along floors, potentially forming explosive mixtures.[1][2][3]

Property	Value
CAS Number	56004-61-6[1][2][3][4]
Molecular Formula	C ₈ D ₁₀ [7]
Molecular Weight	116.23 g/mol [5][7]
Appearance	Colorless liquid with a sweet, aromatic odor[8][9]
Boiling Point	142 °C[7][10]
Melting Point	-25 °C[10]
Density	0.953 g/mL at 25 °C[7][10]
Flash Point	30 °C (closed cup)[11]
Solubility	Insoluble in water; miscible with organic solvents[8]

Safe Handling and Storage Workflow

A systematic approach to handling **o-Xylene-d10** from receipt to disposal is essential to minimize risk. The following diagram outlines the recommended workflow.



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Caption: Logical workflow for the safe handling of **o-Xylene-d10**.

Personal Protective Equipment (PPE)

When handling **o-Xylene-d10**, appropriate PPE is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face	Wear safety goggles with side protection. [12]
Skin	Wear suitable chemical-resistant gloves (e.g., tested to EN 374) and protective clothing. [12] Remove contaminated clothing immediately. [2] [13]
Respiratory	Use only in a well-ventilated area, preferably a chemical fume hood. [1] [2] [3] If exposure limits may be exceeded, use a NIOSH/MSHA approved respirator. [14]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always seek medical advice in cases of doubt or if symptoms persist.[\[2\]](#)[\[13\]](#)

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][13][14] If breathing is irregular or stops, provide artificial respiration.[1]
Skin Contact	Immediately take off all contaminated clothing. [2][13] Rinse the skin thoroughly with water/shower.[12][13] If skin irritation occurs, consult a physician.[12][13]
Eye Contact	Irrigate copiously with clean, fresh water for at least 10 minutes, holding the eyelids apart.[1] [13] Remove contact lenses if present and easy to do.[1]
Ingestion	Do NOT induce vomiting due to the aspiration hazard.[1][11] Rinse mouth with water (if the person is conscious) and call a physician or poison control center immediately.[1][14]

Experimental Protocol: Small-Scale Spill Response

This protocol details the methodology for managing a small spill (less than 100 mL) of **o-Xylene-d10** within a laboratory fume hood.

6.1 Pre-requisites

- Ensure a chemical spill kit is accessible.
- All personnel involved must be trained in spill response procedures and be wearing appropriate PPE (See Section 4.0).

6.2 Methodology

- **Alert Personnel and Control Ignition Sources:** Immediately alert others in the vicinity. Extinguish all nearby flames, turn off hot plates, and eliminate any potential sources of ignition.[11][14]

- Ensure Ventilation: Keep the fume hood sash at the lowest practical height to maintain containment and ventilation.[\[1\]](#)[\[3\]](#)[\[13\]](#)
- Contain the Spill: Use an inert, non-combustible absorbent material such as sand, diatomaceous earth, or a universal binder to dike the spill and prevent it from spreading.[\[1\]](#)[\[12\]](#)[\[13\]](#)
- Absorb the Liquid: Gently cover and absorb the spilled liquid with the absorbent material.[\[12\]](#)[\[13\]](#) Avoid creating dust.
- Collect Waste: Using non-sparking tools (e.g., plastic scoop), carefully collect the contaminated absorbent material.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Package for Disposal: Place the collected material into a suitable, sealable, and properly labeled container for hazardous waste disposal.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Decontaminate: Wipe the spill area with a cloth and a suitable solvent (e.g., isopropanol), followed by soap and water. Place all cleaning materials into the hazardous waste container.
- Final Disposal: Dispose of the sealed waste container according to institutional and local environmental regulations.[\[1\]](#)[\[13\]](#)

Storage and Disposal

7.1 Storage Conditions Store **o-Xylene-d10** in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[13\]](#) The storage location should be fireproof and protected from sunlight.[\[1\]](#)[\[2\]](#)[\[11\]](#) Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.[\[6\]](#)[\[11\]](#)[\[12\]](#) Use and store with explosion-proof electrical and ventilating equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

7.2 Disposal Considerations Disposal of **o-Xylene-d10** and its contaminated materials must be handled as hazardous waste. Do not allow the chemical to enter drains, sewers, or water courses.[\[1\]](#)[\[2\]](#)[\[13\]](#) All disposal practices must comply with federal, state, and local regulations. Engage a licensed professional waste disposal service to manage chemical waste.

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